

Dithiocarbamates: A Comprehensive Technical Guide to Their Biological Activity and Therapeutic Potential

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Compound of Interest

Compound Name: *[(Pyrrolidin-1-ylcarbonothioyl)thio]acetic acid*

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Abstract

Dithiocarbamates (DTCs) are a versatile class of organosulfur compounds characterized by the -N(C=S)S- functional group. Initially recognized for their utility in agriculture as fungicides and in industry as vulcanization accelerators, DTCs and their metal complexes have garnered significant attention in the biomedical field.[1][2] Their diverse biological activities stem from their potent metal-chelating properties, affinity for thiol groups, and ability to modulate key cellular signaling pathways.[1][3] This technical guide provides an in-depth exploration of the multifaceted biological activities of dithiocarbamate compounds. We will delve into their fundamental mechanisms of action, including enzyme inhibition, modulation of critical signaling cascades like NF-κB and the ubiquitin-proteasome system, and their dual role as antioxidants and pro-oxidants. Furthermore, this guide will detail their therapeutic applications in oncology, inflammation, and infectious diseases, supported by established experimental protocols and data. This document is intended for researchers, scientists, and drug development

professionals seeking a comprehensive understanding of dithiocarbamate chemistry and biology.

The Chemical Biology of Dithiocarbamates

Dithiocarbamates are synthesized through the reaction of primary or secondary amines with carbon disulfide in an alkaline medium.^{[4][5]} This straightforward synthesis allows for the generation of a vast library of derivatives with diverse physicochemical properties. The defining feature of DTCs is their dithiocarbamate moiety, which acts as a mono-anionic 1,1-dithiolate ligand capable of forming stable complexes with a wide range of metal ions.^[1] This chelating ability is central to many of their biological effects.

The biological activity of dithiocarbamates is not solely dependent on the dithiocarbamate functional group but is also significantly influenced by the nature of the substituents on the nitrogen atom. These substituents dictate the lipophilicity, steric hindrance, and overall electronic properties of the molecule, thereby affecting its cellular uptake, target specificity, and metabolic stability.

Synthesis of Dithiocarbamate Derivatives

The synthesis of dithiocarbamates is generally a high-yield, one-pot reaction.^[6] The choice of amine precursor and reaction conditions can be tailored to produce a wide array of derivatives.

Experimental Protocol: General Synthesis of Sodium Dithiocarbamates^[5]

- **Reaction Setup:** In a two-necked flask equipped with a magnetic stirrer, dissolve the desired amine (100 mmol) and sodium hydroxide (100 mmol) in pure methanol (175 mL).
- **Addition of Carbon Disulfide:** While stirring at room temperature, add carbon disulfide (100 mmol) dropwise to the reaction mixture.
- **Reaction Completion:** Continue stirring for 1 hour after the addition of carbon disulfide is complete.
- **Isolation:** Allow the reaction mixture to stand overnight. Evaporate the solvent under reduced pressure to obtain the sodium dithiocarbamate salt.

Core Mechanisms of Biological Activity

The diverse biological effects of dithiocarbamates can be attributed to several key mechanisms of action, often acting in concert to elicit a cellular response.

Enzyme Inhibition

Dithiocarbamates are potent inhibitors of a variety of enzymes, particularly metalloenzymes.^[2] Their ability to chelate the metal cofactors essential for enzymatic activity is a primary mechanism of inhibition.

- **Carbonic Anhydrases (CAs):** Dithiocarbamates have been shown to be effective inhibitors of human carbonic anhydrase isoforms (hCA I, II, IX, and XII) with inhibition constants in the low nanomolar range.^{[7][8]} The inhibition mechanism involves the coordination of a sulfur atom from the dithiocarbamate to the zinc ion in the enzyme's active site.^{[7][8]} This has implications for the treatment of glaucoma and certain cancers.^{[7][8]}
- **Other Metalloenzymes:** Dithiocarbamates also inhibit other metallo- β -lactamases, which is relevant for overcoming antibiotic resistance.^[2] Their inhibitory action on butyrylcholinesterase and acetylcholinesterase suggests potential applications in the treatment of Alzheimer's disease.^[2]

Modulation of the NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a critical regulator of inflammatory responses, cell survival, and proliferation.^{[3][9]} Dithiocarbamates, particularly pyrrolidine dithiocarbamate (PDTC), are well-established inhibitors of NF- κ B activation.^{[10][11]} They prevent the degradation of the inhibitory subunit I κ B α , thereby sequestering NF- κ B in the cytoplasm and preventing its translocation to the nucleus to initiate the transcription of pro-inflammatory and anti-apoptotic genes.^{[3][12]} The inhibitory effect of dithiocarbamates on NF- κ B is concentration-dependent and has been linked to their ability to modulate intracellular zinc levels.^[13]

Diagram: Inhibition of the NF- κ B Pathway by Dithiocarbamates



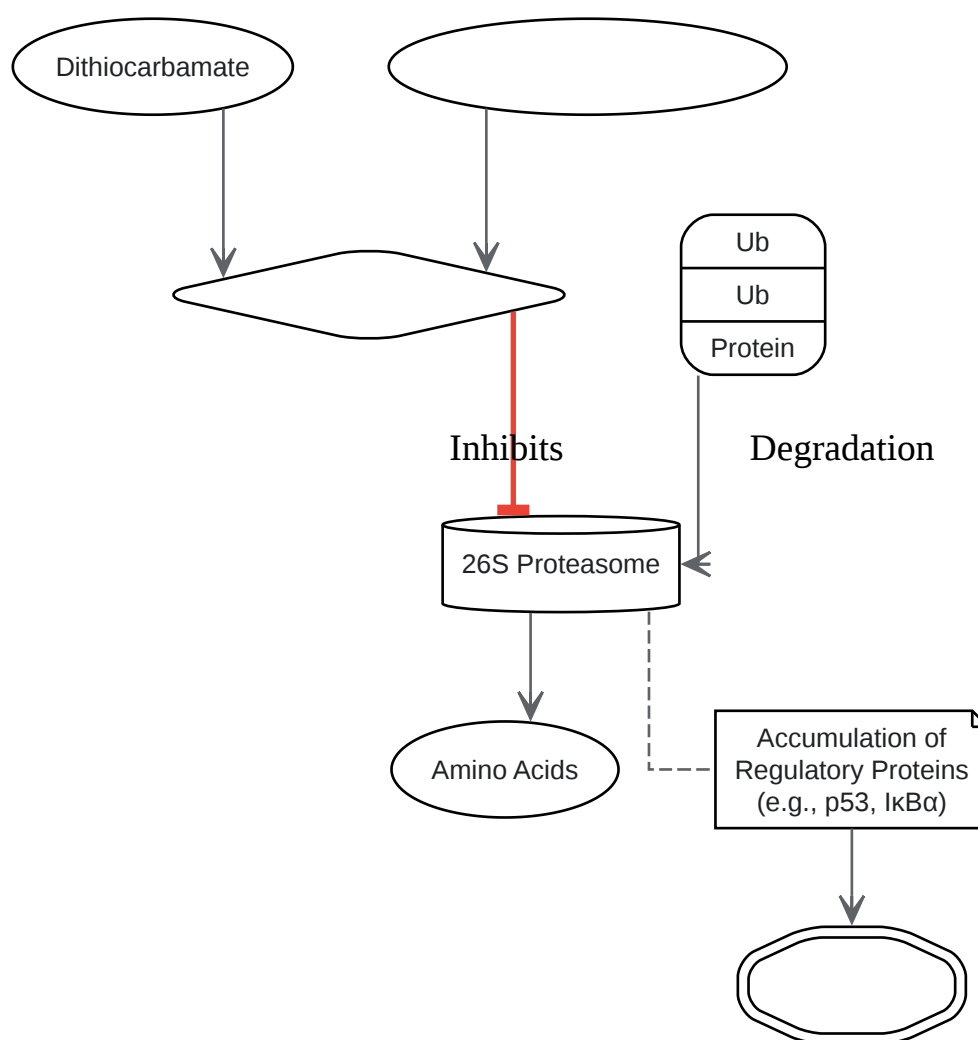
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Caption: Dithiocarbamates inhibit NF- κ B activation by preventing IKK-mediated phosphorylation and subsequent degradation of I κ B α .

Inhibition of the Ubiquitin-Proteasome System

The proteasome is a multicatalytic protease complex responsible for the degradation of most intracellular proteins, playing a crucial role in cell cycle regulation, signal transduction, and apoptosis.[14][15] Dithiocarbamate-metal complexes, particularly with copper, are potent inhibitors of the 26S proteasome.[9][15] This inhibition leads to the accumulation of ubiquitinated proteins, cell cycle arrest, and induction of apoptosis, making the proteasome a key target for the anticancer activity of dithiocarbamates.[15][16] The chymotrypsin-like activity of the proteasome is particularly sensitive to inhibition by these compounds.[9]

Diagram: Proteasome Inhibition by Dithiocarbamate-Copper Complexes



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Caption: Dithiocarbamate-copper complexes inhibit the proteasome, leading to the accumulation of regulatory proteins and apoptosis.

Antioxidant and Pro-oxidant Duality

Dithiocarbamates exhibit a complex redox chemistry, acting as both antioxidants and pro-oxidants depending on the cellular context and concentration.

- **Antioxidant Activity:** At lower concentrations, DTCs like PDTC can scavenge reactive oxygen species (ROS) such as superoxide radicals and hydroxyl radicals.[1][17] They can also increase cellular levels of glutathione (GSH), a major intracellular antioxidant.[18] This antioxidant activity contributes to their anti-inflammatory and cytoprotective effects.[1][19]

- **Pro-oxidant Activity:** In the presence of metal ions like copper, dithiocarbamates can undergo oxidation to form thiuram disulfides.[1] These oxidized species can then participate in redox cycling, leading to the generation of ROS and inducing oxidative stress.[1] This pro-oxidant mechanism is a key contributor to their anticancer activity, as cancer cells are often more susceptible to oxidative damage.[20]

Therapeutic Applications

The diverse mechanisms of action of dithiocarbamates have led to their investigation for a wide range of therapeutic applications.

Anticancer Activity

Dithiocarbamates and their metal complexes have emerged as a promising class of anticancer agents.[9][15] Their antitumor effects are multifactorial and include:

- **Proteasome Inhibition:** As discussed, DTC-copper complexes are potent proteasome inhibitors, leading to apoptosis in cancer cells.[9][15]
- **NF- κ B Inhibition:** By inhibiting the pro-survival NF- κ B pathway, dithiocarbamates can sensitize cancer cells to apoptosis.[9][14]
- **Induction of Oxidative Stress:** The pro-oxidant activity of dithiocarbamates can selectively kill cancer cells, which often have a compromised antioxidant defense system.[20]
- **Inhibition of Signaling Pathways:** Certain dithiocarbamate derivatives have been shown to inhibit critical cancer-related signaling pathways, such as the EGFR/AKT pathway in esophageal cancer.[21][22]

Table 1: Anticancer Mechanisms of Dithiocarbamates

Mechanism	Key Molecular Targets	Cellular Outcome
Proteasome Inhibition	26S Proteasome ($\beta 5$ subunit)	Accumulation of pro-apoptotic proteins, cell cycle arrest, apoptosis
NF- κ B Inhibition	IKK complex, I κ B α	Downregulation of anti-apoptotic and pro-inflammatory genes
ROS Generation	Redox cycling with metal ions	Oxidative damage to DNA, proteins, and lipids, apoptosis
Signaling Pathway Modulation	EGFR, AKT, ERK	Inhibition of proliferation, survival, and metastasis

Anti-inflammatory Effects

The potent inhibitory effect of dithiocarbamates on the NF- κ B pathway makes them effective anti-inflammatory agents.^{[2][3]} PDTC has been shown to attenuate both acute and chronic inflammation in various animal models by reducing the production of pro-inflammatory cytokines (e.g., TNF- α , IL-1 β), enzymes (e.g., iNOS, COX-2), and adhesion molecules.^{[3][12]}

Antimicrobial Activity

Dithiocarbamates have a long history of use as fungicides in agriculture.^{[23][24]} Their antimicrobial activity extends to a broad spectrum of fungi and bacteria, including clinically relevant pathogens.^{[20][25]} The mechanism of antimicrobial action is thought to involve the disruption of essential metabolic processes through the chelation of metal ions required by microbial enzymes.^[24] Dithiocarbamate derivatives have shown efficacy against *Candida* species and methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][25]}

Experimental Methodologies

Assessment of Biological Activity

Experimental Protocol: In Vitro Proteasome Inhibition Assay

- Cell Culture: Culture human cancer cells (e.g., HeLa) to 70-80% confluency.

- **Treatment:** Treat cells with varying concentrations of the dithiocarbamate compound and/or a metal salt (e.g., copper chloride) for a specified time (e.g., 24 hours).
- **Protein Extraction:** Lyse the cells and collect the total protein extract.
- **Western Blot Analysis:** Perform SDS-PAGE and Western blotting to detect the accumulation of proteasome substrates such as p53, p21, and polyubiquitinated proteins.^[16] An increase in the levels of these proteins indicates proteasome inhibition.

Analytical Methods for Detection

The analysis of dithiocarbamates in biological and environmental samples can be challenging due to their instability.^[23] Common analytical techniques include:

- **Hot Acid Digestion-Colorimetry:** This method, based on EPA method 630, involves the acid hydrolysis of dithiocarbamates to carbon disulfide (CS₂), which is then quantified colorimetrically.^{[23][26]} It measures total dithiocarbamate content but does not distinguish between different derivatives.
- **Gas Chromatography (GC):** GC-based methods, often coupled with mass spectrometry (GC-MS), provide higher sensitivity and specificity.^{[23][27]} Samples are typically derivatized before analysis.
- **Liquid Chromatography (LC):** High-performance liquid chromatography (HPLC) coupled with UV or mass spectrometry detectors allows for the separation and quantification of individual dithiocarbamate compounds.^[27]

Conclusion and Future Perspectives

Dithiocarbamates are a fascinating class of compounds with a rich chemical biology and a wide spectrum of biological activities. Their ability to chelate metals and modulate key cellular pathways like NF- κ B and the proteasome system underpins their therapeutic potential in oncology, inflammation, and infectious diseases. The ease of their synthesis allows for the creation of diverse chemical libraries for structure-activity relationship studies and the development of more potent and selective drug candidates. Future research should focus on elucidating the detailed molecular targets of different dithiocarbamate derivatives, understanding the interplay between their antioxidant and pro-oxidant effects in different

disease contexts, and developing targeted delivery systems to improve their therapeutic index. The continued exploration of dithiocarbamate chemistry and biology holds great promise for the discovery of novel therapeutics for a range of human diseases.

References

- One-pot synthesis of dithiocarbamate derivatives from heterocyclic 1,3-dicarbonyl systems. (n.d.). Wiley Online Library. Retrieved from [\[Link\]](#)
- Dithiocarbamates: Properties, Methodological Approaches and Challenges to Their Control. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- Adeyemi, J., Ajibade, P., & Onwudiwe, D. (2022). A review of the therapeutic properties of dithiocarbamates. *F1000Research*, 11, 237. [\[Link\]](#)
- Buac, D., Schmitt, S., Kona, F. R., & Dou, Q. P. (2013). Dithiocarbamate-Based Coordination Compounds as Potent Proteasome Inhibitors in Human Cancer Cells. *Mini-reviews in medicinal chemistry*, 13(8), 1193–1201. [\[Link\]](#)
- Shi, X., Dalal, N. S., & Kasprzak, K. S. (1993). Antioxidant properties of pyrrolidine dithiocarbamate and its protection against Cr(VI)-induced DNA strand breakage. *Archives of biochemistry and biophysics*, 302(2), 294–299. [\[Link\]](#)
- Khoudary, K., Mona, S., Matar, M., & Haffar, S. (2012). Synthesis of Derivatives of Di-butylidithiocarbamates. *Asian Journal of Chemistry*, 24(11), 5155-5157.
- Schreck, R., Meier, B., Männel, D. N., Dröge, W., & Baeuerle, P. A. (1992). Dithiocarbamates as potent inhibitors of nuclear factor kappa B activation in intact cells. *The Journal of experimental medicine*, 175(5), 1181–1194. [\[Link\]](#)
- Schreck, R., Meier, B., Männel, D. N., Dröge, W., & Baeuerle, P. A. (1992). Dithiocarbamates as potent inhibitors of nuclear factor kappa B activation in intact cells. *The Journal of experimental medicine*, 175(5), 1181–1194. [\[Link\]](#)
- Cuzzocrea, S., Chatterjee, P. K., Mazzon, E., Dugo, L., Serraino, I., Britti, D., De Sarro, A., Caputi, A. P., & Thiemermann, C. (2002). Pyrrolidine dithiocarbamate attenuates the

development of acute and chronic inflammation. British journal of pharmacology, 135(2), 496–510. [\[Link\]](#)

- Ghoneim, M. M., El-Telbani, E. M., & Youssef, M. M. (2015). Anti-inflammatory effect of thalidomide dithiocarbamate and dithioate analogs. Drug design, development and therapy, 9, 4315–4322. [\[Link\]](#)
- Cvek, B., & Dvorak, Z. (2007). Targeting of nuclear factor-kappaB and proteasome by dithiocarbamate complexes with metals. Current pharmaceutical design, 13(30), 3155–3167. [\[Link\]](#)
- Buac, D., Schmitt, S., Kona, F. R., & Dou, Q. P. (2013). Dithiocarbamate-based coordination compounds as potent proteasome inhibitors in human cancer cells. Mini-reviews in medicinal chemistry, 13(8), 1193–1201. [\[Link\]](#)
- Kim, C. H., Kim, J. H., Lee, J., & Ahn, Y. S. (2003). Biphasic effects of dithiocarbamates on the activity of nuclear factor-kappaB. The Journal of biological chemistry, 278(41), 39350–39357. [\[Link\]](#)
- Potent antioxidant activity of a dithiocarbamate-related compound from a marine hydroid. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Synthesis and characterization of dithiocarbamate chitosan derivatives with enhanced antifungal activity. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Practical Synthesis of Aromatic Dithiocarbamates. (n.d.). NIH. Retrieved from [\[Link\]](#)
- A highly efficient synthesis of dithiocarbamates in green reaction media. (n.d.). Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- In Vitro Studies of the Activity of Dithiocarbamate Organoruthenium Complexes against Clinically Relevant Fungal Pathogens. (n.d.). NIH. Retrieved from [\[Link\]](#)
- Analytical Methods for Dithiocarbamate Detection. (n.d.). Encyclopedia.pub. Retrieved from [\[Link\]](#)
- Is dithiocarbamate effective against all types of fungi? (n.d.). Blog. Retrieved from [\[Link\]](#)

- The Versatility in the Applications of Dithiocarbamates. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- Adeyemi, J., Ajibade, P., & Onwudiwe, D. (2022). A review of the therapeutic properties of dithiocarbamates. *F1000Research*, 11, 237. [\[Link\]](#)
- Carta, F., Aggarwal, M., Maresca, A., Scozzafava, A., McKenna, R., Masini, E., & Supuran, C. T. (2012). Dithiocarbamates Strongly Inhibit Carbonic Anhydrases and Show Antiglaucoma Action in Vivo. *Journal of Medicinal Chemistry*, 55(4), 1721–1730. [\[Link\]](#)
- Cuzzocrea, S., Chatterjee, P. K., Mazzon, E., Dugo, L., Serraino, I., Britti, D., De Sarro, A., Caputi, A. P., & Thiemermann, C. (2002). Pyrrolidine dithiocarbamate attenuates the development of acute and chronic inflammation. *British journal of pharmacology*, 135(2), 496–510. [\[Link\]](#)
- Inhibition of nuclear factor- κ B signal by pyrrolidine dithiocarbamate alleviates lipopolysaccharide-induced acute lung injury. (n.d.). PubMed Central. Retrieved from [\[Link\]](#)
- Dithiocarbamates: Effects on Lipid Hydroperoxides and Vascular Inflammatory Gene Expression. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Inhibition of NF- κ B Activation by Pyrrolidine Dithiocarbamate Prevents In Vivo Expression of Proinflammatory Genes. (n.d.). American Heart Association Journals. Retrieved from [\[Link\]](#)
- Facile synthesis and antifungal activity of dithiocarbamate derivatives bearing an amide moiety. (n.d.). Journal of the Serbian Chemical Society. Retrieved from [\[Link\]](#)
- Effects of pyrrolidine dithiocarbamate on endothelial cells: protection against oxidative stress. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Dithiocarbamate-based coordination compounds as potent proteasome inhibitors in human cancer cells. (n.d.). Bentham Science Publishers. Retrieved from [\[Link\]](#)
- Advances in the Detection of Dithiocarbamate Fungicides: Opportunities for Biosensors. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- Pyrrolidine dithiocarbamate is a potent antioxidant against hypochlorous acid-induced protein damage. (n.d.). PubMed. Retrieved from [\[Link\]](#)

- Organotin(IV) Dithiocarbamate Complexes: Chemistry and Biological Activity. (n.d.). MDPI. Retrieved from [[Link](#)]
- Analytical Method for Dithiocarbamates (Agricultural, Animal and Fishery Products). (n.t.). Ministry of Health, Labour and Welfare, Japan. Retrieved from [[Link](#)]
- Organotin (IV) Dithiocarbamate Compounds as Anticancer Agents: A Review of Syntheses and Cytotoxicity Studies. (n.d.). PubMed Central. Retrieved from [[Link](#)]
- Synthesis and Investigation of Dithiocarbamate Derivatives as Polyfunctional Ingredients in Rubber Compounds. (n.d.). E-journal KJP UPI. Retrieved from [[Link](#)]
- Screening of Antimicrobial and Antioxidant Properties of Ethylenediamine Mono-dithiocarbamate to Overcome the Resistance. (n.d.). Bangladesh Journals Online. Retrieved from [[Link](#)]
- Pyrrolidine dithiocarbamate and zinc inhibit proteasome-dependent proteolysis. (n.d.). PubMed. Retrieved from [[Link](#)]
- Method 630: The Determination of Dithiocarbamate Pesticides in Municipal and Industrial Wastewater. (n.d.). EPA. Retrieved from [[Link](#)]
- Dithiocarbamates with potent inhibitory activity against the *Saccharomyces cerevisiae* β -carbonic anhydrase. (n.d.). PubMed. Retrieved from [[Link](#)]
- Metal Complexes of Dithiocarbamate Derivatives and its Biological Activity. (n.d.). ResearchGate. Retrieved from [[Link](#)]
- The mechanisms of action involving dithiocarbamate complexes in biological systems. (n.d.). ResearchGate. Retrieved from [[Link](#)]
- Carta, F., Aggarwal, M., Maresca, A., Scozzafava, A., McKenna, R., Masini, E., & Supuran, C. T. (2012). Dithiocarbamates strongly inhibit carbonic anhydrases and show antiglaucoma action in vivo. *Journal of medicinal chemistry*, 55(4), 1721–1730. [[Link](#)]
- Dithiocarbamates effectively inhibit the α -carbonic anhydrase from *Neisseria gonorrhoeae*. (n.d.). Taylor & Francis Online. Retrieved from [[Link](#)]

- A novel antitumor dithiocarbamate compound inhibits the EGFR/AKT signaling pathway and induces apoptosis in esophageal cancer cells. (n.d.). Spandidos Publications. Retrieved from [\[Link\]](#)
- A novel antitumor dithiocarbamate compound inhibits the EGFR/AKT signaling pathway and induces apoptosis in esophageal cancer cells. (n.d.). NIH. Retrieved from [\[Link\]](#)
- Sulfonamide-Derived Dithiocarbamate Gold(I) Complexes Induce the Apoptosis of Colon Cancer Cells by the Activation of Caspase 3 and Redox Imbalance. (n.d.). PubMed Central. Retrieved from [\[Link\]](#)

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Sources

- 1. f1000research-files.f1000.com [f1000research-files.f1000.com]
- 2. mdpi.com [mdpi.com]
- 3. Pyrrolidine dithiocarbamate attenuates the development of acute and chronic inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. asianpubs.org [asianpubs.org]
- 6. A highly efficient synthesis of dithiocarbamates in green reaction media - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Dithiocarbamates strongly inhibit carbonic anhydrases and show antiglaucoma action in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Dithiocarbamate-Based Coordination Compounds as Potent Proteasome Inhibitors in Human Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. epub.uni-regensburg.de [epub.uni-regensburg.de]
- 11. rupress.org [rupress.org]

- 12. Pyrrolidine dithiocarbamate attenuates the development of acute and chronic inflammation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 13. Biphasic effects of dithiocarbamates on the activity of nuclear factor-kappaB - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 14. [benthamdirect.com](https://www.benthamdirect.com/) [[benthamdirect.com](https://www.benthamdirect.com/)]
- 15. Dithiocarbamate-based coordination compounds as potent proteasome inhibitors in human cancer cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 16. Pyrrolidine dithiocarbamate and zinc inhibit proteasome-dependent proteolysis - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 17. Antioxidant properties of pyrrolidine dithiocarbamate and its protection against Cr(VI)-induced DNA strand breakage - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 18. Effects of pyrrolidine dithiocarbamate on endothelial cells: protection against oxidative stress - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 19. Pyrrolidine dithiocarbamate is a potent antioxidant against hypochlorous acid-induced protein damage - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 20. A review of the therapeutic properties of... | F1000Research [[f1000research.com](https://www.f1000research.com/)]
- 21. spandidos-publications.com [spandidos-publications.com]
- 22. A novel antitumor dithiocarbamate compound inhibits the EGFR/AKT signaling pathway and induces apoptosis in esophageal cancer cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 23. Dithiocarbamates: Properties, Methodological Approaches and Challenges to Their Control - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 24. [junbangchemical.com](https://www.junbangchemical.com/) [[junbangchemical.com](https://www.junbangchemical.com/)]
- 25. In Vitro Studies of the Activity of Dithiocarbamate Organoruthenium Complexes against Clinically Relevant Fungal Pathogens - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 26. [epa.gov](https://www.epa.gov/) [[epa.gov](https://www.epa.gov/)]
- 27. [encyclopedia.pub](https://www.encyclopedia.pub/) [[encyclopedia.pub](https://www.encyclopedia.pub/)]
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